

# Safe Disposal of L-Allono-1,4-lactone: A Procedural Guide

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## Compound of Interest

Compound Name: *L-Allono-1,4-lactone*

Cat. No.: B117819

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For researchers, scientists, and professionals in drug development, the proper handling and disposal of laboratory chemicals are paramount to ensuring a safe and compliant work environment. This guide provides essential safety and logistical information for the proper disposal of **L-Allono-1,4-lactone**, a biochemical used in proteomics research.<sup>[1]</sup> While specific safety data sheets for **L-Allono-1,4-lactone** are not readily available, data from structurally similar and non-hazardous lactones, such as Gluconolactone and L-Mannono-1,4-lactone, can provide guidance on safe handling and disposal practices.<sup>[2][3][4]</sup>

## Chemical and Physical Properties

Understanding the properties of **L-Allono-1,4-lactone** is the first step in safe handling. The following table summarizes key quantitative data for **L-Allono-1,4-lactone** and a related, well-documented compound, Gluconolactone.

Property	L-Allono-1,4-lactone	Gluconolactone (D-Glucono-δ-lactone)
CAS Number	78184-43-7[1][5]	90-80-2[2][3]
Molecular Formula	C <sub>6</sub> H <sub>10</sub> O <sub>6</sub> [1][5]	C <sub>6</sub> H <sub>10</sub> O <sub>6</sub> [3]
Molecular Weight	178.14 g/mol [1][5]	178.14 g/mol [3]
Appearance	Not specified; likely a white solid	White crystalline solid[3]
Melting Point	Not specified	155°C / 311°F[3]
Solubility	Not specified; likely soluble in water	Soluble in water[6]
pH	Not specified	2.5 - 3.6[3]

## Experimental Protocols: Disposal Procedures

The following step-by-step protocol outlines the recommended procedure for the disposal of **L-Allono-1,4-lactone**. This protocol is based on best practices for non-hazardous chemical waste disposal.

### 1. Personal Protective Equipment (PPE):

- Wear standard laboratory attire, including a lab coat, safety glasses with side shields, and nitrile gloves.[7]

### 2. Spill Management:

- In case of a spill, avoid dust formation.[4]
- For small spills, gently sweep the solid material into a designated waste container.
- For larger spills, cover with an inert absorbent material and then collect for disposal.
- Ensure adequate ventilation in the spill area.[3]

### 3. Waste Collection and Storage:

- Collect waste **L-Allono-1,4-lactone** in a clearly labeled, sealed container.
- Store the waste container in a cool, dry, and well-ventilated area, away from incompatible materials.[\[3\]](#)

### 4. Disposal Method:

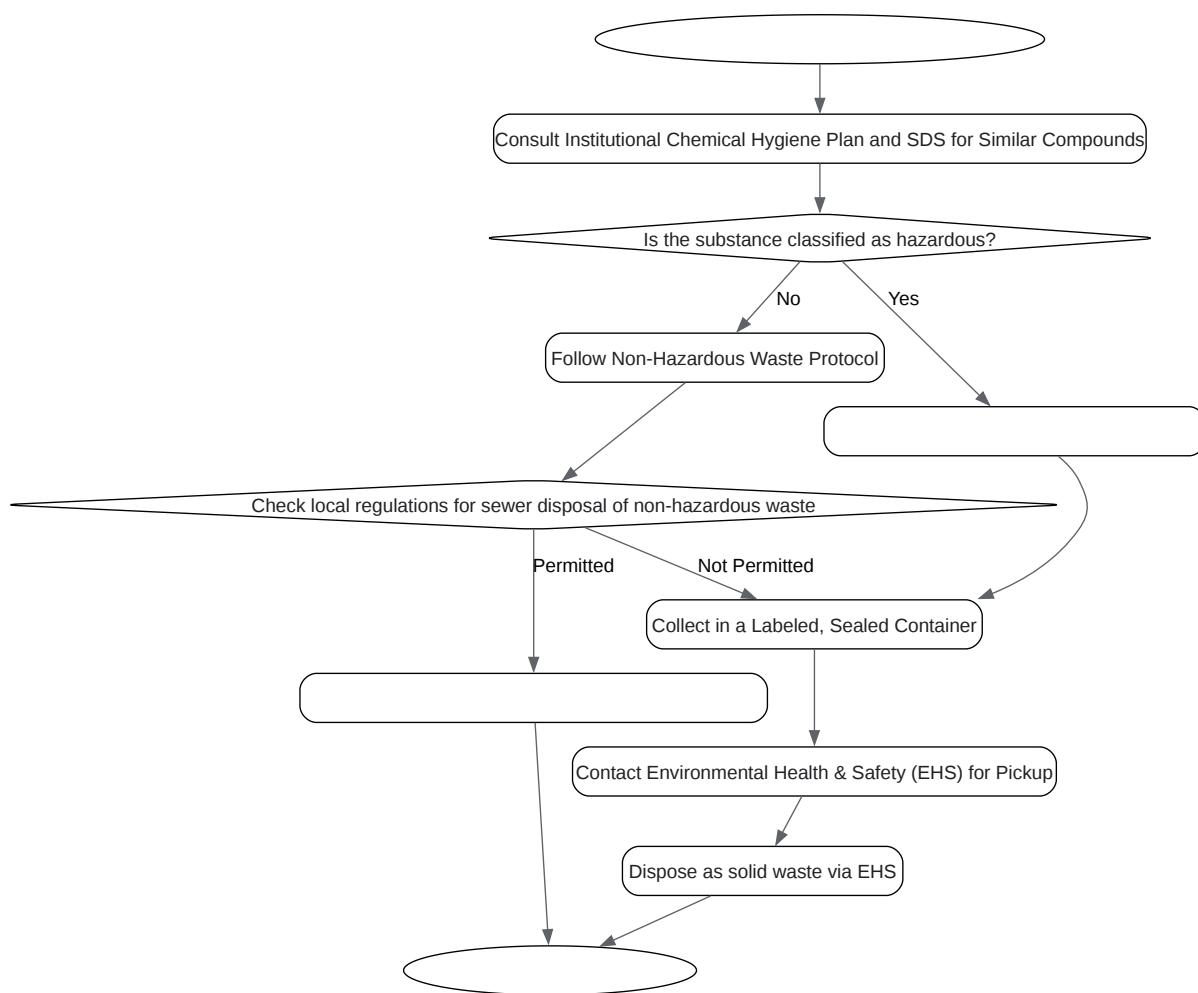
- Dispose of the chemical waste in accordance with all applicable federal, state, and local environmental regulations.
- Do not dispose of down the drain unless explicitly permitted by local ordinances for non-hazardous materials.[\[2\]](#)
- Contact your institution's Environmental Health and Safety (EHS) department for specific guidance on chemical waste disposal procedures.

### 5. Decontamination:

- Thoroughly wash hands with soap and water after handling the chemical.[\[2\]](#)
- Clean any contaminated surfaces with an appropriate solvent and then wash with soap and water.

## Disposal Decision Pathway

The following diagram illustrates the logical workflow for making decisions regarding the proper disposal of **L-Allono-1,4-lactone**.



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Disposal decision workflow for **L-Allono-1,4-lactone**.

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## References

- 1. scbt.com [scbt.com]
- 2. sigmaaldrich.com [sigmaaldrich.com]
- 3. spectrumchemical.com [spectrumchemical.com]
- 4. echemi.com [echemi.com]
- 5. usbio.net [usbio.net]
- 6. D-Allono-1,4-lactone [chembk.com]
- 7. assets.thermofisher.com [assets.thermofisher.com]
- To cite this document: BenchChem. [Safe Disposal of L-Allono-1,4-lactone: A Procedural Guide]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b117819#l-allono-1-4-lactone-proper-disposal-procedures\]](https://www.benchchem.com/product/b117819#l-allono-1-4-lactone-proper-disposal-procedures)

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